

Application Notes and Protocols for Psn 375963 Hydrochloride In Vitro Assays

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Compound of Interest

Compound Name: Psn 375963 hydrochloride

Cat. No.: B1465979

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vitro characterization of **Psn 375963 hydrochloride**, a synthetic agonist of the G protein-coupled receptor 119 (GPR119). The provided methodologies are essential for researchers investigating the therapeutic potential of GPR119 agonists in metabolic diseases such as type 2 diabetes.

Introduction

Psn 375963 hydrochloride is a potent agonist of the GPR119 receptor, a promising drug target for the treatment of type 2 diabetes and related metabolic disorders.^{[1][2]} GPR119 is primarily expressed in pancreatic β -cells and intestinal enteroendocrine L-cells. Its activation stimulates glucose-dependent insulin secretion and the release of incretin hormones like glucagon-like peptide-1 (GLP-1).^[1]

Psn 375963 hydrochloride has demonstrated efficacy in activating both human and mouse GPR119 receptors. However, it is crucial to note that synthetic agonists like Psn 375963 may exhibit signaling properties that differ from the endogenous ligand, oleoylethanolamide (OEA).^{[2][3]} Specifically, studies in MIN6c4 insulinoma cells have shown divergent effects on insulin secretion, cyclic adenosine monophosphate (cAMP) levels, and intracellular calcium when comparing Psn 375963 to OEA.^[2] Therefore, a comprehensive in vitro characterization using multiple assays is recommended to fully understand the pharmacological profile of this compound.

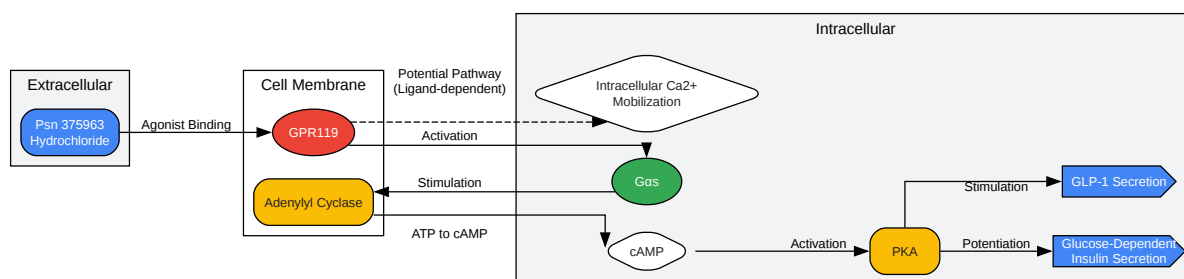
Data Presentation

In Vitro Activity of Psn 375963 Hydrochloride

Assay Type	Species	Cell Line/System	Parameter	Value (μM)	Reference
GPR119 Agonism	Human	Recombinant	EC50	8.4	[1][2]
GPR119 Agonism	Mouse	Recombinant	EC50	7.9	[1][2]

Signaling Pathways and Experimental Workflows

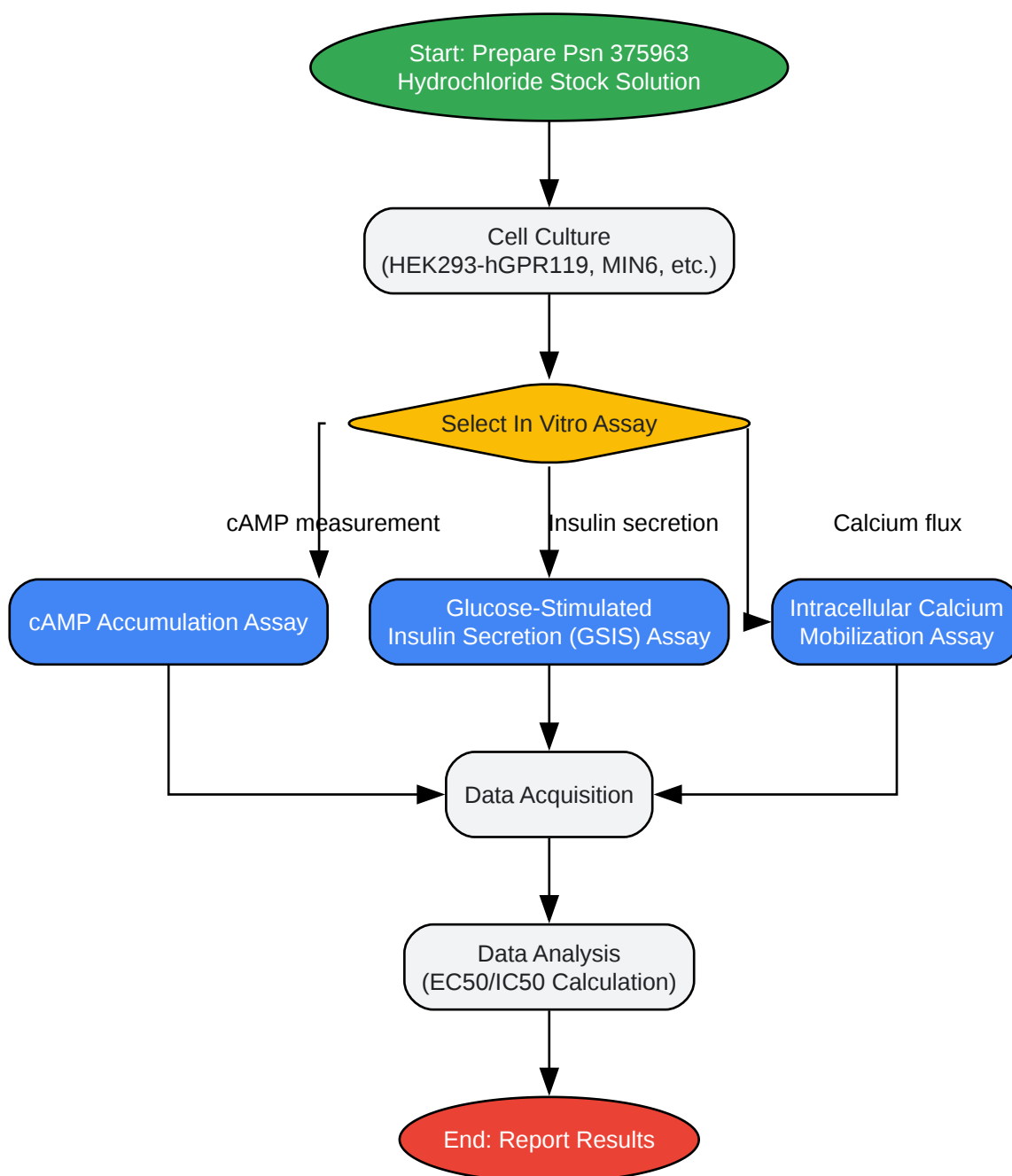
GPR119 Signaling Pathway



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Caption: GPR119 receptor signaling cascade upon agonist binding.

Experimental Workflow for In Vitro Assays



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References

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- 2. Endogenous and synthetic agonists of GPR119 differ in signalling pathways and their effects on insulin secretion in MIN6c4 insulinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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